

# Solubility and melting point of 2-Amino-4,5-diethoxybenzoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-4,5-diethoxybenzoic acid

Cat. No.: B1275911

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An In-depth Technical Guide to 2-Amino-4,5-dimethoxybenzoic Acid

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: Initial searches for "**2-Amino-4,5-diethoxybenzoic acid**" did not yield any results. The following guide is based on the closely related and commonly available compound, 2-Amino-4,5-dimethoxybenzoic acid (CAS No. 5653-40-7), which is presumed to be the intended subject of the query.

## Core Properties

2-Amino-4,5-dimethoxybenzoic acid is a multifaceted intermediate compound utilized in a range of applications including organic synthesis, and the manufacturing of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> Its utility as a building block is primarily due to the presence of an amino group, two methoxy groups, and a carboxylic acid group on a benzene ring, which allows for diverse chemical modifications.<sup>[3]</sup>

## Physicochemical Data

A summary of the key quantitative data for 2-Amino-4,5-dimethoxybenzoic acid is presented in the table below.

Property	Value	Source(s)
Melting Point	169-173 °C (decomposes)	[1][4]
171 °C	[5]	
Boiling Point	334.28 °C (estimate)	[4]
Molecular Weight	197.19 g/mol	
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub>	[1]
pKa	2.35 ± 0.10 (Predicted)	[1]
Density	1.3075 g/cm <sup>3</sup> (estimate)	[4]

## Solubility Profile

Qualitative solubility data indicates the compound's behavior in various common laboratory solvents.

Solvent	Solubility	Source(s)
Water	Soluble	[1][2][4]
Methanol	Soluble	[1][2]
Acetonitrile	Slightly Soluble	[1]
DMSO	Slightly Soluble	[1]

## Experimental Protocols

The following sections detail the methodologies for the synthesis and characterization of 2-Amino-4,5-dimethoxybenzoic acid.

### Synthesis of 2-Amino-4,5-dimethoxybenzoic Acid

A general and widely cited method for the synthesis of 2-Amino-4,5-dimethoxybenzoic acid involves the hydrolysis and subsequent reduction of a nitrobenzoate precursor.[6][7]

### Step 1: Hydrolysis of Methyl-4,5-dimethoxy-2-nitrobenzoate

- Potassium hydroxide (KOH) pellets (48.13 g, 0.729 mol, 85% purity) are dissolved in 250 ml of ice water.
- To this clear solution, 50 g (0.207 mol) of methyl-4,5-dimethoxy-2-nitrobenzoate is added.
- The resulting green suspension is heated to 70 °C, during which the solution turns dark red.
- The reaction progress is monitored by High-Performance Liquid Chromatography (HPLC).
- Upon completion, the solution is cooled to room temperature.
- The pH is adjusted to 6.6 with 34.6 g (0.570 mol) of glacial acetic acid, forming a red suspension.<sup>[6][7]</sup>

### Step 2: Hydrogenation

- The red suspension is hydrogenated using 1 g of 10% Palladium on carbon (Pd/C) as a catalyst.
- The reaction is carried out at 50 °C under a pressure of 3.5 bar until the reaction ceases.<sup>[6][7]</sup>

### Step 3: Isolation and Purification

- The hydrogenation solution is filtered to remove the catalyst.
- Under an inert gas atmosphere, the pH of the filtrate is adjusted to 5.1 with 31.82 g (0.525 mol) of glacial acetic acid, resulting in a light green suspension.
- The suspension is stirred for 30 minutes at room temperature, then cooled to 5 °C and stirred for an additional 30 minutes.
- The product is collected by filtration.
- The collected solid is washed with two portions of 125 ml of ice water (total of 250 ml).

- The final product is dried in a vacuum oven at 55 °C for 12 hours, yielding light gray crystals.  
[\[6\]](#)[\[7\]](#)

## Determination of Melting Point

The melting point of 2-Amino-4,5-dimethoxybenzoic acid is determined using a standard laboratory melting point apparatus.

- A small, dry sample of the crystalline compound is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting point range. For this compound, decomposition is also noted.

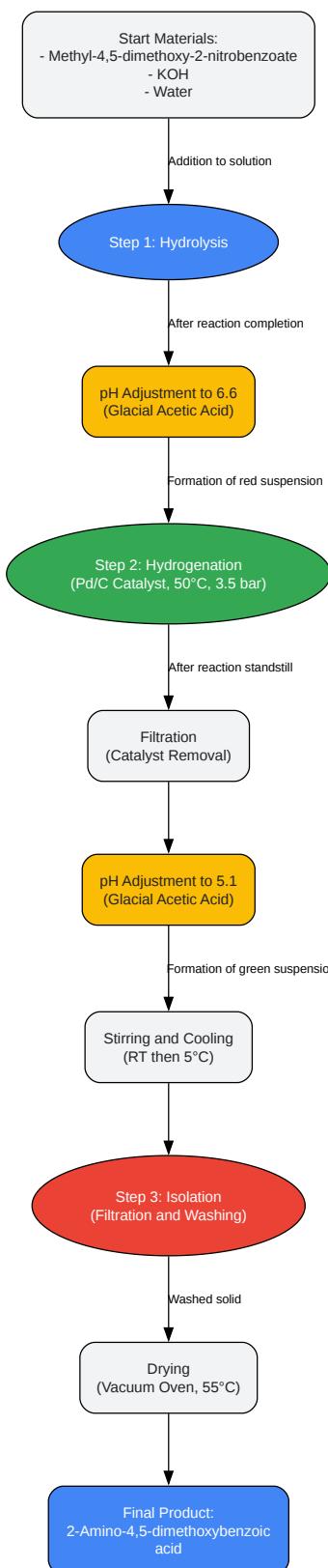
## Determination of Solubility

The qualitative solubility of 2-Amino-4,5-dimethoxybenzoic acid can be determined by the following procedure for each solvent:

- Add a small, measured amount of the solute (e.g., 10 mg) to a known volume of the solvent (e.g., 1 ml) in a test tube.
- Agitate the mixture vigorously for a set period (e.g., 1-2 minutes).
- Visually inspect the solution to see if the solid has completely dissolved.
- If the solid dissolves, it is classified as "soluble." If some solid remains, it is "slightly soluble" or "insoluble." Gentle heating can be applied to assess temperature effects on solubility.

## Logical and Experimental Workflows

The synthesis of 2-Amino-4,5-dimethoxybenzoic acid is a well-defined experimental workflow. The following diagram illustrates the key stages of this process.

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Caption: Synthesis workflow for 2-Amino-4,5-dimethoxybenzoic acid.

## Biological Context and Signaling

While 2-Amino-4,5-dimethoxybenzoic acid is utilized as an intermediate in the synthesis of pharmaceuticals, specific signaling pathways in which this compound is a key modulator are not extensively documented in the reviewed literature. However, as an amino acid derivative, its broader chemical class is central to cellular signaling. Amino acids are known to be crucial regulators of the mTOR (mammalian target of rapamycin) signaling pathway, which is a master regulator of cell growth, proliferation, and metabolism. The mTOR pathway is activated by amino acids, leading to downstream effects on protein synthesis and autophagy.<sup>[8][9]</sup> It is plausible that synthetic derivatives could be designed to interact with components of such pathways for therapeutic purposes.

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